

Personal protective equipment for handling 1-Amino-2-naphthol

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Compound of Interest

Compound Name: 1-Amino-2-naphthol

Cat. No.: B7721142

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Essential Safety and Handling Guide for 1-Amino-2-naphthol

This guide provides crucial safety protocols, handling procedures, and disposal plans for researchers, scientists, and drug development professionals working with **1-Amino-2-naphthol** (or its hydrochloride salt). Adherence to these guidelines is essential for ensuring laboratory safety and minimizing exposure risks.

Hazard Identification and Classification

1-Amino-2-naphthol and its hydrochloride salt are classified as hazardous chemicals. The primary health risks include irritation to the skin, eyes, and respiratory system.^{[1][2]} It is also suspected of causing genetic defects and may cause an allergic skin reaction.^{[2][3][4]} The toxicological properties of this substance have not been fully investigated, warranting cautious handling.^[1]

GHS Hazard Statements

Hazard Code	Hazard Statement	Classification
H302	Harmful if swallowed	Acute toxicity, oral (Category 4) [3] [5]
H312	Harmful in contact with skin	Acute toxicity, dermal (Category 4) [3] [5]
H315	Causes skin irritation	Skin corrosion/irritation (Category 2) [2] [3]
H317	May cause an allergic skin reaction	Sensitisation (Skin) (Category 1) [3] [4]
H319	Causes serious eye irritation	Serious eye damage/eye irritation (Category 2) [2] [3]
H332	Harmful if inhaled	Acute toxicity, inhalation (Category 4) [3]
H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled	Respiratory sensitisation (Category 1) [4]
H335	May cause respiratory irritation	Specific target organ toxicity — single exposure (Category 3) [2] [3]
H341	Suspected of causing genetic defects	Germ cell mutagenicity (Category 2) [2] [3]
H351	Suspected of causing cancer	Carcinogenicity (Category 2) [3]

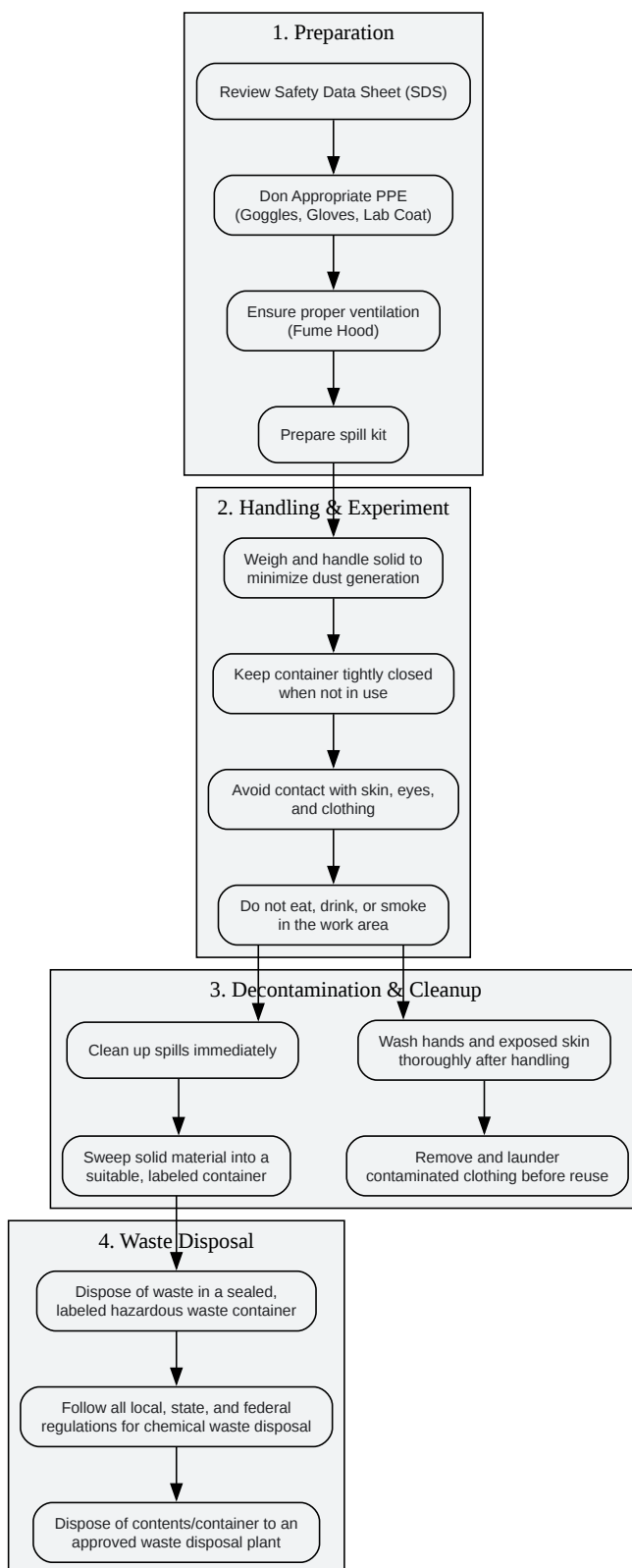
Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory to prevent exposure. The following should be worn at all times when handling **1-Amino-2-naphthol**:

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or eyeglasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][6]	To protect against splashes and dust that can cause serious eye irritation.
Skin Protection	Appropriate protective gloves and clothing to prevent skin exposure.[1][2] Long-sleeved clothing is recommended.[7] Gloves must be inspected prior to use.[4]	To prevent skin irritation, allergic reactions, and absorption.[3]
Respiratory Protection	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant respirator use.[1] A particle filter is recommended.[2]	To prevent inhalation of dust, which can cause respiratory irritation.[2][3]

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety. The following workflow outlines the necessary steps from preparation to final disposal.



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Caption: Workflow for the safe handling and disposal of **1-Amino-2-naphthol**.

Experimental Protocols: Emergency Procedures

Immediate and appropriate first aid is critical in the event of an exposure. Facilities must be equipped with an eyewash station and a safety shower.[\[1\]](#)[\[8\]](#)

First-Aid Measures

Exposure Route	Procedure
Inhalation	Remove the individual from the exposure area to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. [1] [2]
Skin Contact	Immediately flush the affected skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. If skin irritation persists, seek medical attention. [1] [2] Wash clothing before reuse. [1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [1] [2]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1]

Spill and Leak Procedures

In the case of a spill, the area should be evacuated of all non-essential personnel.

- Ventilate the Area: Ensure the area is well-ventilated.[\[1\]](#)

- Wear Protective Equipment: Use the proper personal protective equipment as outlined in the PPE section.[\[1\]](#)[\[3\]](#)
- Containment and Cleanup:
 - Avoid generating dust.[\[1\]](#)[\[3\]](#)
 - For dry spills, carefully sweep or vacuum up the material.[\[1\]](#)[\[3\]](#)
 - Place the spilled material into a suitable, sealed, and labeled container for disposal.[\[1\]](#)[\[2\]](#)[\[8\]](#)
 - Wash the spill area thoroughly with soap and water.[\[3\]](#)
- Disposal: Dispose of the collected waste through an approved waste disposal plant, following all relevant regulations.[\[2\]](#)[\[3\]](#) Do not let the product enter drains.[\[4\]](#)[\[8\]](#)

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